

# Application Note: Properties and Safe Handling of Organoiodine Compounds

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## Compound of Interest

Compound Name: *Dimethiodal*

Cat. No.: *B12799990*

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### 1. Introduction to **Dimethiodal** Sodium

**Dimethiodal** sodium, also known as sodium diiodomethanesulfonate, is an organoiodine compound. Historically, it was utilized as a water-soluble X-ray contrast agent. Its high iodine content allowed for the opacification of body structures to radiographic imaging. While largely obsolete and replaced by more advanced contrast media, its chemical nature serves as a relevant example for handling organoiodine compounds.

### 2. Physicochemical Properties

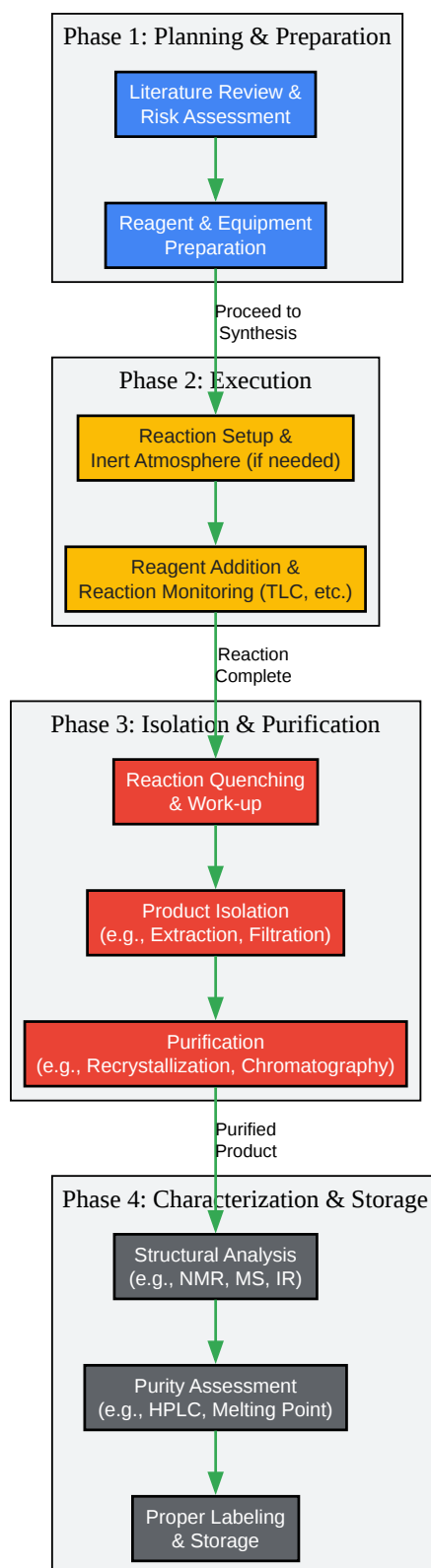
The quantitative data for **Dimethiodal** sodium are summarized in the table below.

Property	Value
IUPAC Name	Sodium diiodomethanesulfonate
Synonyms	Tenebryl, Dimethiodal Sodium [INN]
CAS Number	124-88-9
Molecular Formula	CHI <sub>2</sub> NaO <sub>3</sub> S
InChI Key	BPILDHPJSYVNAF-UHFFFAOYSA-M
SMILES	C(I)(S([O-])(=O)=O)I.[Na+]

[1][2]

### 3. General Principles of Laboratory Synthesis

A successful and safe chemical synthesis in a laboratory environment follows a structured workflow. This process involves careful planning, execution, and verification to ensure the desired product is obtained safely and with high purity. The diagram below illustrates a generalized workflow applicable to many organic synthesis procedures.



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Fig 1. A generalized workflow for chemical synthesis in a laboratory setting.

# Protocol: Safe Handling of Organoiodine Compounds

Working with iodine and its organic derivatives requires strict adherence to safety protocols to minimize risks of exposure and injury.

## 1. Engineering Controls & Work Environment

- **Fume Hood:** All manipulations of solid iodine and volatile organoiodine compounds should be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.
- **Ventilation:** The laboratory must be well-ventilated to ensure any fugitive emissions are safely dispersed.[\[3\]](#)
- **Designated Area:** Establish a designated area for working with these compounds to prevent cross-contamination.

## 2. Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect eyes from splashes and dust.[\[4\]](#)
- **Hand Protection:** Wear chemical-resistant gloves, such as nitrile or neoprene.[\[4\]](#)[\[5\]](#) Latex gloves offer insufficient protection.[\[5\]](#) Gloves should be inspected before use and changed immediately if contaminated.
- **Body Protection:** A chemical-resistant lab coat should be worn at all times and kept fully buttoned.[\[3\]](#)[\[5\]](#)
- **Respiratory Protection:** For situations where a fume hood is not feasible or in case of a spill, a respirator with appropriate cartridges (e.g., for organic vapors and acid gases) approved by NIOSH or equivalent standards must be used.[\[3\]](#)[\[6\]](#)

## 3. Handling and Storage Procedures

- **Handling:**

- Avoid direct contact with skin and eyes.[\[3\]](#)
- Minimize the creation of dust when handling solid compounds.[\[3\]](#)
- Use the smallest quantity of material necessary for the experiment.[\[5\]](#)
- Keep containers tightly closed when not in use.[\[3\]](#)
- Wash hands thoroughly after handling, even if gloves were worn.[\[3\]](#)
- Storage:
  - Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[\[5\]](#)
  - Keep containers clearly labeled with appropriate hazard warnings.[\[5\]](#)
  - Store separately from incompatible materials such as powdered metals (zinc, iron), strong bases, and reducing agents.[\[6\]](#)

#### 4. Emergency and First Aid Procedures

- Spill Response:
  - Evacuate the immediate area and ensure proper ventilation.[\[5\]](#)
  - Contain the spill using an appropriate absorbent material (e.g., spill kits for organic solvents).[\[5\]](#)
  - Do not allow the material to enter drains or waterways.[\[3\]](#)
  - Collect contaminated materials into a sealed, labeled container for hazardous waste disposal.[\[3\]](#)[\[6\]](#)
- First Aid:
  - Inhalation: Move the affected person to fresh air immediately. Seek medical attention if symptoms like respiratory irritation occur.[\[3\]](#)[\[5\]](#)

- Skin Contact: Remove all contaminated clothing immediately. Wash the affected skin area thoroughly with soap and plenty of water.[3][5] Seek medical attention if irritation persists.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[3] Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person.[3][6] Rinse the mouth with water and seek immediate medical attention.[3]

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